

# The Environmental Fate and Behavior of Procymidone: A Technical Guide

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## Compound of Interest

Compound Name: Procymidone

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## Introduction

**Procymidone**, a dicarboximide fungicide, is widely utilized in agriculture to control a range of fungal diseases on various crops. Its application, however, raises pertinent questions regarding its environmental persistence, degradation pathways, and potential impact on non-target organisms. This technical guide provides a comprehensive overview of the environmental fate and behavior of **procymidone**, summarizing key quantitative data, detailing experimental methodologies for its study, and visualizing its degradation pathways. This document is intended to serve as a critical resource for researchers, environmental scientists, and professionals involved in drug development and environmental risk assessment.

## Physicochemical Properties

A fundamental understanding of the environmental behavior of **procymidone** begins with its physicochemical properties, which are summarized in the table below. These properties govern its distribution and persistence in various environmental compartments.

| Property   | Value   | Reference |
|--|---|-----------|
| Molecular Formula  | C <sub>13</sub> H <sub>11</sub> Cl <sub>2</sub> NO <sub>2</sub> |           |
| Molar Mass   | 284.14 g/mol  | [1]       |
| Water Solubility   | 4.5 mg/L at 25°C  | [2]       |
| Vapor Pressure   | 1.33 x 10 <sup>-4</sup> mmHg at 25°C                            |           |
| Octanol-Water Partition Coefficient (log K <sub>ow</sub> ) | 3.14  |           |
| Henry's Law Constant                                       | 2.65 x 10 <sup>-3</sup> Pa m <sup>3</sup> /mol                  |           |

## Environmental Fate and Behavior

The environmental fate of **procymidone** is dictated by a combination of abiotic and biotic processes, including hydrolysis, photolysis, and microbial degradation in soil and aquatic systems.

### Hydrolysis

**Procymidone** is susceptible to hydrolysis, particularly under neutral to alkaline conditions. The rate of hydrolysis is pH-dependent, with the compound being relatively stable in acidic environments.

Table 1: Hydrolysis Half-life of **Procymidone** at Different pH Values and Temperatures

| pH  | Temperature (°C) | Half-life    |
|-----|------------------|--------------|
| 5   | 25               | Stable       |
| 7   | 25               | 20 - 30 days |
| 9   | 25               | 1 - 2 days   |
| 2   | 15               | 619.5 days   |
| 7.1 | 15               | 31.5 days    |
| 9   | 15               | 12.7 hours   |
| 2   | 30               | 120.4 days   |
| 7.1 | 30               | 3.8 days     |
| 9   | 30               | 1.9 hours    |
| 2   | 45               | 33.9 days    |
| 7.1 | 45               | 20 hours     |
| 9   | 45               | 28.4 minutes |

Data compiled from[\[2\]](#)

## Photolysis

Photodegradation can be a significant dissipation pathway for **procymidone** in both aquatic and terrestrial environments. The presence of photosensitizers, such as humic substances, can accelerate this process.

Table 2: Photolysis Half-life of **Procymidone**

| Medium       | Conditions         | Half-life | Reference           |
|--------------|--------------------|-----------|---------------------|
| Water        | Simulated sunlight | 8 days    |                     |
| Soil Surface | Ultraviolet lamp   | 6.8 days  | <a href="#">[3]</a> |

## Degradation in Soil

The degradation of **procymidone** in soil is a complex process influenced by soil type, organic matter content, moisture, temperature, and microbial activity. Both biotic and abiotic processes contribute to its breakdown. The primary degradation product in soil is **procymidone-NH-COOH**.

Table 3: Soil Degradation Half-life of **Procymidone** under Various Conditions

| Soil Type              | Condition  | Half-life (days) | Reference |
|------------------------|------------|------------------|-----------|
| Black Soil             | Aerobic    | 14.3             | [3]       |
| Chestnut Soil          | Aerobic    | 18.9             | [3]       |
| Yellow Brown Soil      | Aerobic    | 20.2             | [3]       |
| Laterite Soil          | Aerobic    | 24.1             | [3]       |
| Acidic Soils           | Laboratory | 376              |           |
| Neutral/Alkaline Soils | Laboratory | 119              |           |
| Acidic Soils           | Field      | 343              |           |
| Neutral/Alkaline Soils | Field      | 105              |           |
| Submerged Conditions   | -          | ~4 months        | [2]       |

## Adsorption and Desorption in Soil

The mobility of **procymidone** in soil is largely governed by its adsorption to soil particles. The organic matter content of the soil is a key factor influencing this process, with higher organic matter leading to stronger adsorption and reduced mobility.

Table 4: Adsorption and Desorption of **Procymidone** in Different Soil Types

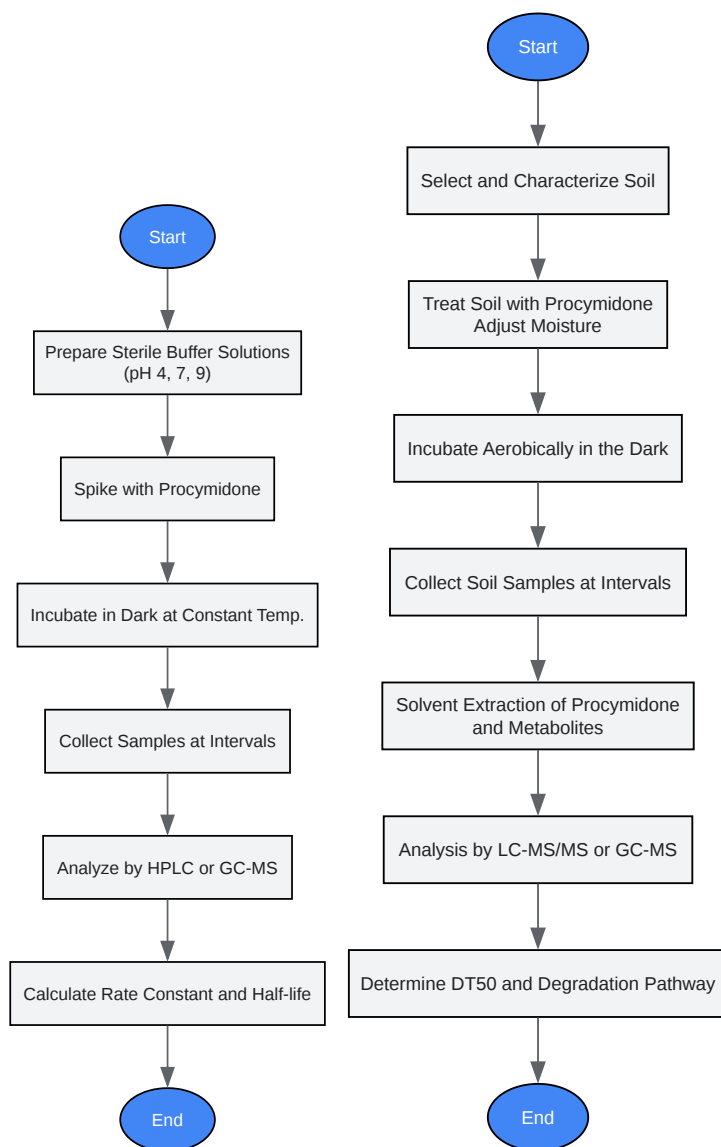
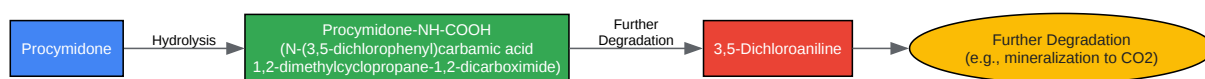
| Soil Type         | Adsorption<br>(Freundlich Kf) | Desorption (%) | Reference |
|-------------------|-------------------------------|----------------|-----------|
| Laterite Soil     | -                             | 27.52 ± 0.85   | [3]       |
| Yellow Brown Soil | -                             | 16.22 ± 0.78   | [3]       |
| Black Soil        | -                             | 13.67 ± 1.29   | [3]       |
| Chestnut Soil     | -                             | 7.62 ± 0.06    | [3]       |

## Fate in Aquatic Systems

In aquatic environments, **procymidone** can partition between the water column and sediment. It can be significantly adsorbed to sediment with high organic matter content, where it degrades slowly. The dissipation in the total aquatic system often follows biphasic kinetics, with a rapid initial decline followed by a much slower degradation phase.

## Degradation Pathways

The degradation of **procymidone** in the environment proceeds through several key transformations, primarily hydrolysis of the imide bond and hydroxylation of the phenyl ring. The major identified metabolites include **procymidone**-NH-COOH and 3,5-dichloroaniline.



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## References

- 1. HPLC Separation of Procymidone on Newcrom B Column | SIELC Technologies [sielc.com]
- 2. 561. Procymidone (Pesticide residues in food: 1981 evaluations) [inchem.org]
- 3. mdpi.com [mdpi.com]
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